

3-Fluoro-4-methylbenzonitrile material safety data sheet (MSDS)

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-Fluoro-4-methylbenzonitrile

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An In-Depth Technical Guide to the Material Safety of **3-Fluoro-4-methylbenzonitrile**

For professionals in research, development, and manufacturing, a thorough understanding of the materials in use is paramount to ensuring both personnel safety and experimental integrity. This guide provides a comprehensive overview of the material safety data for **3-Fluoro-4-methylbenzonitrile** (CAS No. 170572-49-3), a key intermediate in various synthetic pathways. The following sections detail its chemical properties, associated hazards, and the necessary protocols for its safe handling, storage, and disposal.

Section 1: Chemical Identity and Physicochemical Properties

3-Fluoro-4-methylbenzonitrile is a substituted benzonitrile with the molecular formula C₈H₆FN.^[1] The presence of the nitrile group, a fluorine atom, and a methyl group on the benzene ring influences its reactivity and physical properties. It is typically encountered as a white to light yellow or off-white to beige crystalline solid.^{[2][3]} A comprehensive understanding of its physicochemical properties is the foundation for its safe handling and use in experimental design.

Table 1: Physicochemical Properties of **3-Fluoro-4-methylbenzonitrile**

Property	Value	Source(s)
CAS Number	170572-49-3	[1] [4]
Molecular Formula	C ₈ H ₆ FN	[1]
Molecular Weight	135.14 g/mol	[1] [5]
Appearance	White to light yellow crystalline powder/solid	[2] [3]
Melting Point	47-51 °C	
Boiling Point	~204 °C	[2]
Flash Point	~83 °C - 90.3 °C (closed cup)	[2] [6]
Solubility	Good solubility in common organic solvents	[2]

These properties indicate that **3-Fluoro-4-methylbenzonitrile** is a stable solid at room temperature but requires careful handling to avoid dust formation.[\[4\]](#)[\[7\]](#) Its flash point suggests a degree of flammability, necessitating the avoidance of ignition sources during handling.[\[2\]](#)[\[6\]](#)

Section 2: Hazard Identification and GHS Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **3-Fluoro-4-methylbenzonitrile** is classified with a primary hazard of causing serious eye damage.[\[1\]](#)[\[8\]](#) Some sources also indicate potential harm if swallowed, in contact with skin, or inhaled.[\[5\]](#)

Table 2: GHS Hazard Classification for **3-Fluoro-4-methylbenzonitrile**

Hazard Class	Hazard Category	Hazard Statement	Pictogram	Signal Word
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage	GHS05	Danger
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	GHS07	Warning
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin	GHS07	Warning
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled	GHS07	Warning
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	GHS07	Warning

Note: The acute toxicity and skin irritation classifications are reported by some but not all suppliers. The most consistently reported and severe hazard is serious eye damage.

The primary hazard associated with **3-Fluoro-4-methylbenzonitrile** is its potential to cause serious eye damage.^{[1][8]} This necessitates stringent eye protection protocols. The "Danger" signal word underscores the severity of this hazard.^{[1][8]}

Caption: Primary hazards of **3-Fluoro-4-methylbenzonitrile**.

Section 3: Safe Handling and Storage Protocols

Adherence to rigorous handling and storage protocols is essential to mitigate the risks associated with **3-Fluoro-4-methylbenzonitrile**.

Handling Protocol:

- Work Area Preparation: Always handle this chemical in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure.^{[4][5]}

- Personal Protective Equipment (PPE): Before handling, don appropriate PPE as detailed in Section 4.
- Dispensing: When weighing or transferring the solid, avoid generating dust.[4][7] Use tools and techniques that minimize aerosolization.
- Operational Conduct: Do not eat, drink, or smoke in the handling area.[4][5] Avoid contact with skin, eyes, and clothing.[4][7]
- Post-Handling: Wash hands and any exposed skin thoroughly after handling.[4][5] Clean the work area and decontaminate any spills promptly.

The rationale behind these steps is the prevention of exposure through the primary routes: inhalation of dust, skin contact, and eye contact.

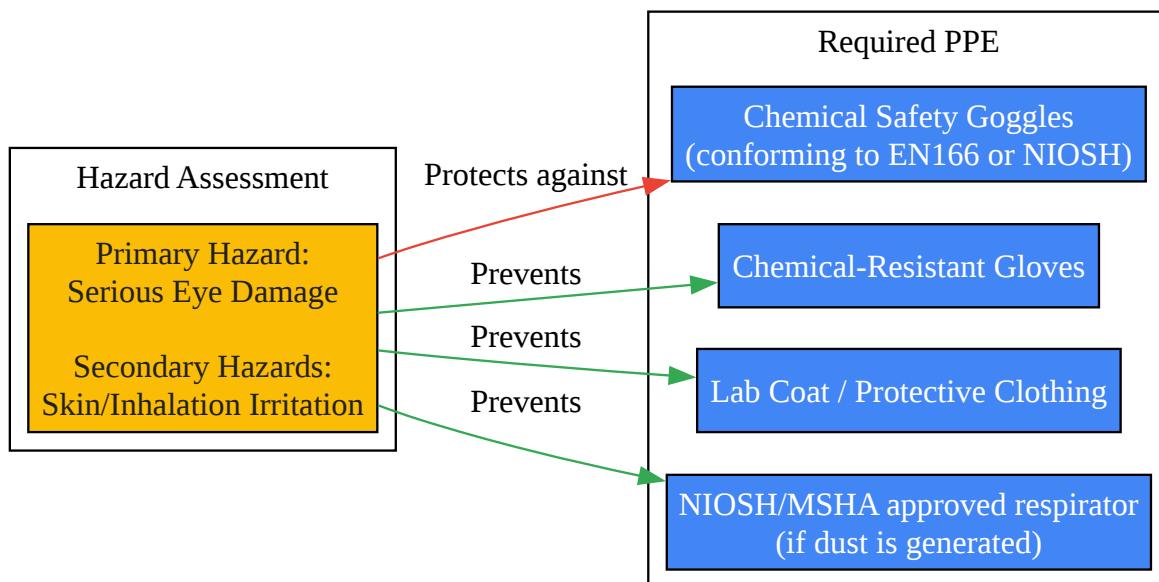
Storage Protocol:

- Container: Keep the container tightly closed in a dry, cool, and well-ventilated place.[4][7]
- Incompatibilities: Store away from incompatible materials, though specific incompatibilities are not well-documented in the provided sources. As a general precaution, avoid strong oxidizing agents.[9]
- Labeling: Ensure all containers are clearly labeled with the chemical name and associated hazards.

Proper storage is critical to maintaining the chemical's integrity and preventing accidental exposure.

Section 4: Personal Protective Equipment (PPE) Protocol

The selection of appropriate PPE is a critical control measure. The following protocol is based on the identified hazards.



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Caption: PPE selection workflow for **3-Fluoro-4-methylbenzonitrile**.

- Eye and Face Protection: Wear tightly fitting safety goggles or a face shield.^[4] Given the risk of serious eye damage, standard safety glasses are insufficient.
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.^[4] Inspect gloves for integrity before use.^[7]
- Respiratory Protection: If handling procedures are likely to generate dust, use a NIOSH/MSHA or European Standard EN 149 approved respirator.^{[4][7]}
- Body Protection: A standard laboratory coat should be worn.

This multi-layered approach to PPE ensures that all potential routes of exposure are adequately addressed.

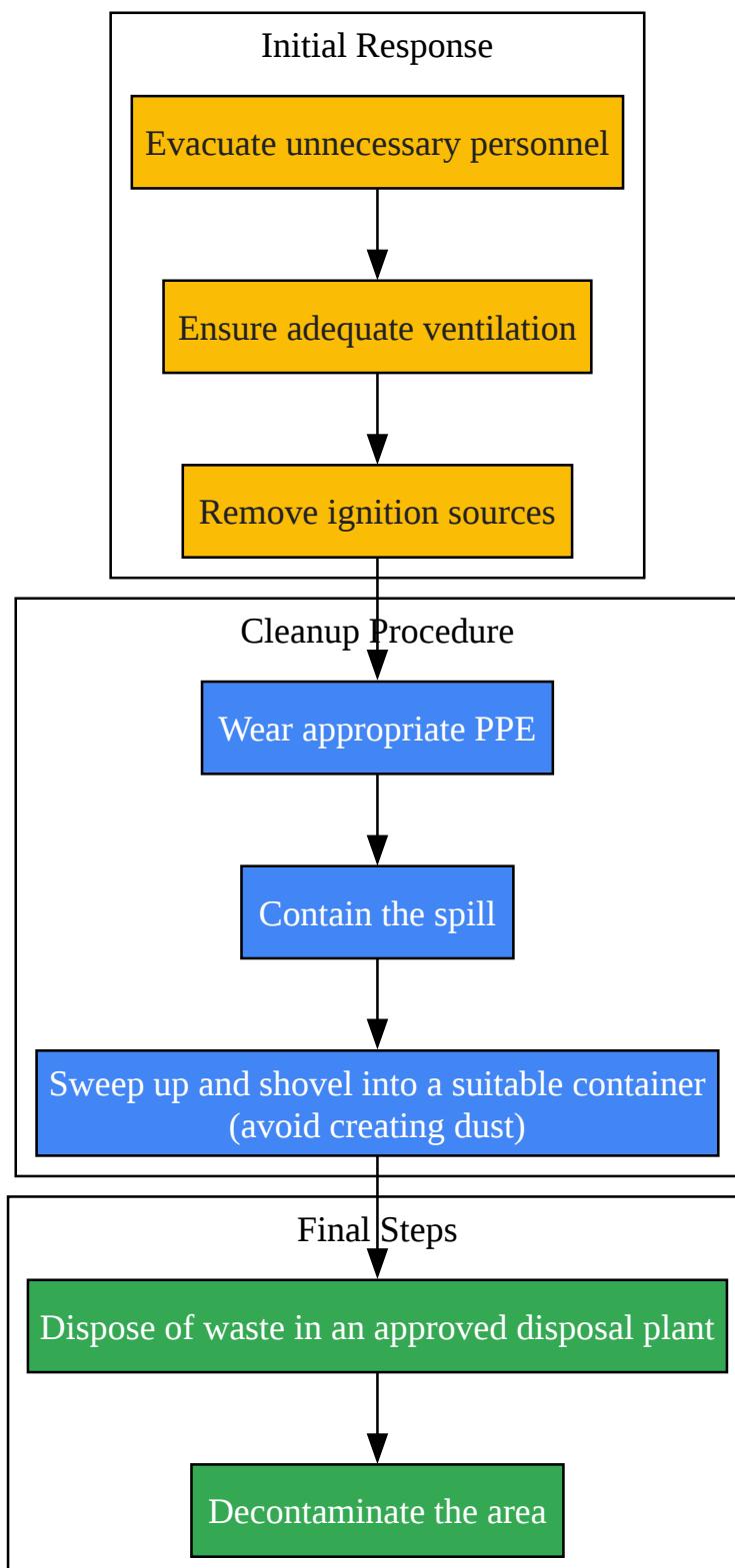
Section 5: Emergency Procedures

In the event of an exposure or spill, a rapid and informed response is crucial.

First-Aid Measures:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids.[\[4\]](#)[\[7\]](#) Remove contact lenses if present and easy to do.[\[1\]](#)[\[8\]](#) Seek immediate medical attention.[\[4\]](#)[\[8\]](#)
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes.[\[4\]](#) If skin irritation persists, consult a physician.[\[4\]](#) Contaminated clothing should be removed and washed before reuse.[\[4\]](#)[\[5\]](#)
- Inhalation: Move the person to fresh air.[\[4\]](#)[\[7\]](#) If breathing is difficult or stops, provide artificial respiration.[\[4\]](#) Seek medical attention if symptoms occur.[\[4\]](#)
- Ingestion: Clean the mouth with water and drink plenty of water afterwards.[\[4\]](#) Do NOT induce vomiting.[\[10\]](#) Seek medical attention if symptoms occur or if you feel unwell.[\[4\]](#)

Spill Response Protocol:



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Caption: Spill response workflow for **3-Fluoro-4-methylbenzonitrile**.

- Personal Precautions: Ensure adequate ventilation and wear the prescribed personal protective equipment.[5][7] Avoid breathing dust.[7]
- Containment and Clean-up: Sweep up the spilled solid and shovel it into a suitable, closed container for disposal.[4][7] Avoid actions that create dust.[4][7]
- Environmental Precautions: Prevent the material from entering drains or waterways.[10]

Section 6: Toxicological and Ecological Information

Detailed toxicological data for **3-Fluoro-4-methylbenzonitrile** is limited in the available safety data sheets.[1]

- Acute Toxicity: While some sources classify it as harmful if swallowed, inhaled, or in contact with the skin, specific LD50 or LC50 data are not provided.[5]
- Skin Corrosion/Irritation: May cause skin irritation.
- Serious Eye Damage/Irritation: Causes serious eye damage.[1][8]
- Carcinogenicity, Mutagenicity, and Reproductive Toxicity: No data available in the consulted sources.[1]

Similarly, information on the ecological effects of this compound is scarce. It is advised to prevent its release into the environment.[5]

Section 7: Disposal Considerations

Waste material should be disposed of in accordance with all applicable federal, state, and local environmental regulations. It is recommended to contact a licensed professional waste disposal service to dispose of this material.[7] Contaminated packaging should be treated as the chemical itself.[7]

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- To cite this document: BenchChem. [3-Fluoro-4-methylbenzonitrile material safety data sheet (MSDS)]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b068015#3-fluoro-4-methylbenzonitrile-material-safety-data-sheet-msds\]](https://www.benchchem.com/product/b068015#3-fluoro-4-methylbenzonitrile-material-safety-data-sheet-msds)

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